

Thexylborane: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Thexylborane*

CAS No.: *3688-24-2*

Cat. No.: *B15831480*

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Prepared for: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of **thexylborane** (ThxBH_2), a monoalkylborane reagent pivotal in organic synthesis. It covers its fundamental properties, detailed experimental protocols for its preparation and key reactions, and its applications, particularly in the synthesis of complex organic molecules.

Core Properties of Thexylborane

Thexylborane, systematically named (1,1,2-trimethylpropyl)borane, is a versatile hydroborating agent.^{[1][2]} It is typically prepared and used in situ as it is not commercially available as a standalone reagent.^[1] In solution, particularly in tetrahydrofuran (THF), it exists as a dimer.^{[1][3]} The reagent is highly reactive towards oxygen and moisture and must be handled under inert atmosphere conditions.^[1]

Physicochemical Data

The key identifiers and properties of **thexylborane** are summarized in the table below for both its monomeric and dimeric forms.

Property	Monomer Information	Dimer Information	Reference(s)
Chemical Name	(1,1,2-trimethylpropyl)borane	-	[1]
Synonyms	Thexylborane, (2,3-Dimethyl-2-butanyl)borane	-	[4]
CAS Number	3688-24-2	37099-64-2	[3]
Molecular Formula	C ₆ H ₁₅ B	C ₁₂ H ₃₀ B ₂	[3][4]
Molecular Weight	97.99 g/mol	195.99 g·mol ⁻¹	[3][4]
Appearance	Colorless liquid	-	[3]
Canonical SMILES	CC(C)C(C)(C)B	C(C) (C(C)C)B1HBH1C(C) (C)C(C)C	[3][4]
InChI Key	DFZFKDSPYJVRQ-UHFFFAOYSA-N	AAYWIXGLVAEPTP-UHFFFAOYSA-N	[1][3]

Experimental Protocols

Preparation of Thexylborane Solution (0.5 M in THF)

Thexylborane is most conveniently prepared by the hydroboration of 2,3-dimethyl-2-butene with borane-tetrahydrofuran complex (BH₃·THF).^[1] Commercial kits are available for this preparation.

Materials:

- Borane-tetrahydrofuran complex (BH₃·THF), 1.0 M solution in THF
- 2,3-dimethyl-2-butene, 1.0 M solution in THF
- Anhydrous tetrahydrofuran (THF)

- Dry, nitrogen-flushed glassware
- Gas-tight syringe and standard air-sensitive handling equipment (Schlenk line or glovebox)

Procedure:

- Assemble a dry, nitrogen-flushed round-bottom flask equipped with a magnetic stir bar and a septum.
- Using a gas-tight syringe, transfer 100 mL of 1.0 M $\text{BH}_3\cdot\text{THF}$ solution into the flask.
- Cool the flask to 0 °C using an ice bath.
- While stirring, add 100 mL of 1.0 M 2,3-dimethyl-2-butene solution dropwise to the $\text{BH}_3\cdot\text{THF}$ solution.
- After the addition is complete, continue stirring the solution at 0 °C for an additional hour to ensure the complete formation of **thexylborane**.
- The resulting ~200 mL solution is approximately 0.5 M in **thexylborane**. It should be stored at 0 °C under a nitrogen atmosphere and is recommended to be used within one week of preparation.

General Protocol for Hydroboration-Oxidation of an Alkene

This two-step reaction sequence converts an alkene into an alcohol with anti-Markovnikov regioselectivity and syn-stereospecificity.^{[5][6]}

Materials:

- Freshly prepared **thexylborane** solution (0.5 M in THF)
- Alkene substrate
- Sodium hydroxide (NaOH), 3 M aqueous solution
- Hydrogen peroxide (H_2O_2), 30% aqueous solution

- Anhydrous THF
- Standard workup and purification reagents (e.g., ether, water, brine, drying agent like MgSO_4)

Procedure:

Step 1: Hydroboration

- In a dry, nitrogen-flushed flask, dissolve the alkene substrate in anhydrous THF.
- Cool the solution to 0 °C.
- Add the freshly prepared **thexylborane** solution dropwise to the alkene solution. The stoichiometry depends on the desired product; for the synthesis of a thexyldialkylborane, two equivalents of a relatively unhindered alkene are used per equivalent of **thexylborane**.[\[1\]](#)
- Allow the reaction mixture to warm to room temperature and stir for 1-3 hours to ensure the completion of the hydroboration.

Step 2: Oxidation

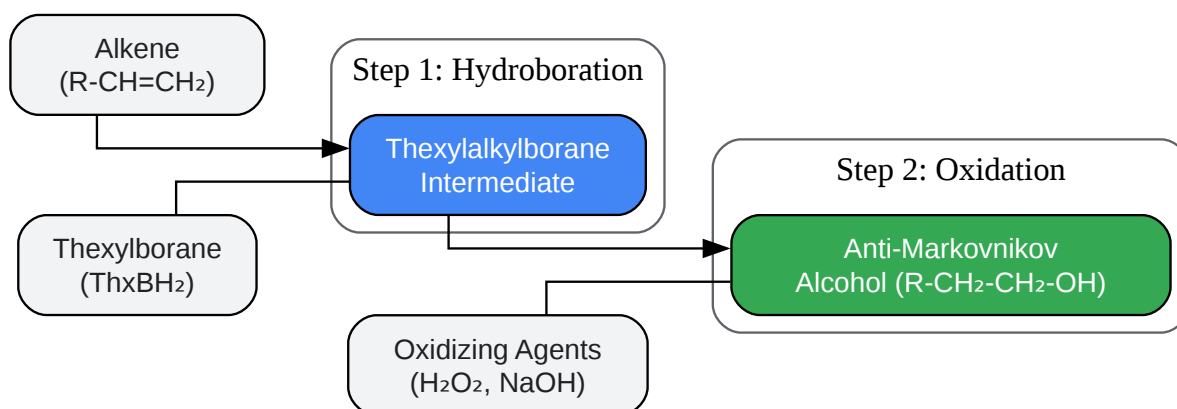
- Cool the flask containing the organoborane intermediate to 0 °C.
- Slowly and carefully add the 3 M NaOH solution, followed by the dropwise addition of 30% H_2O_2 .[\[7\]](#) The temperature should be maintained below 40-50 °C.
- After the addition is complete, stir the mixture at room temperature for at least one hour.
- Perform a standard aqueous workup. Extract the aqueous layer with a suitable organic solvent (e.g., diethyl ether).
- Wash the combined organic layers with water and brine, dry over an anhydrous drying agent, filter, and concentrate the solvent in vacuo.
- Purify the resulting alcohol product using standard techniques such as column chromatography or distillation.

Key Synthetic Applications & Logical Workflows

Thexylborane is a cornerstone reagent for the hydroboration of alkenes and alkynes, serving as a precursor to a wide array of functional groups. Its bulky thexyl group provides high regioselectivity in the hydroboration of terminal alkenes and allows for the stepwise introduction of two different alkyl groups, leading to unsymmetrical products.[1][8]

Hydroboration-Oxidation Workflow

The most common application of **thexylborane** is in the hydroboration-oxidation sequence to produce alcohols from alkenes. This process is highly valuable as it results in the anti-Markovnikov addition of water across the double bond.[5]

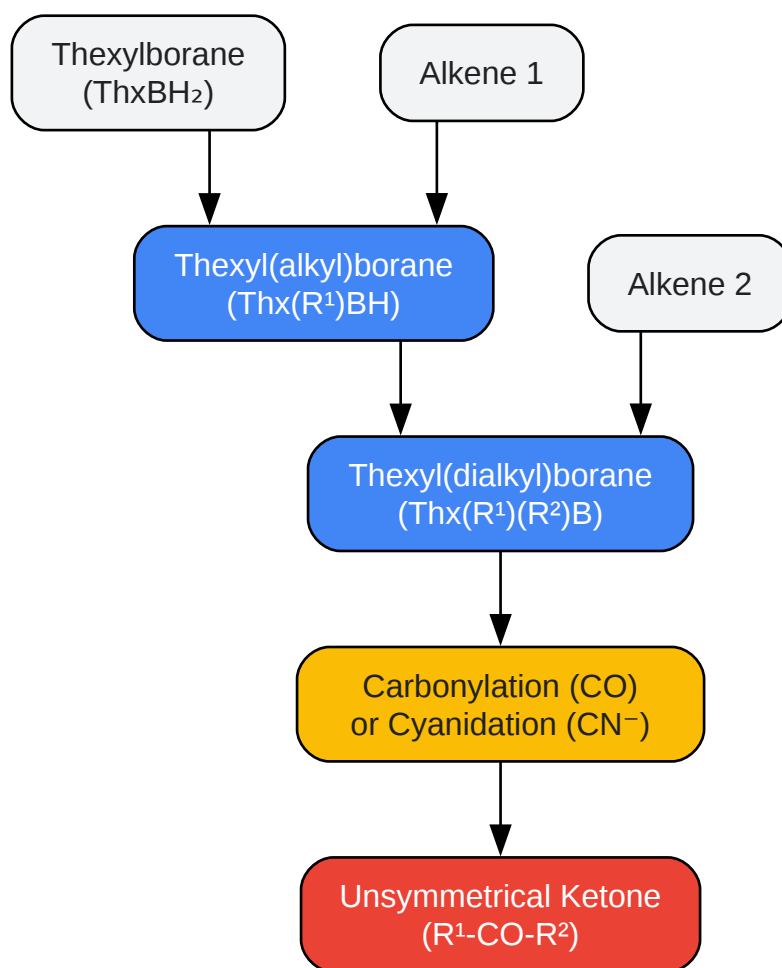


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Caption: Workflow of the hydroboration-oxidation of a terminal alkene using **thexylborane**.

Synthesis of Ketones

Thexylborane facilitates the synthesis of unsymmetrical ketones. This is achieved through a stepwise hydroboration of two different alkenes, followed by carbonylation or cyanidation of the resulting thexyldialkylborane intermediate.[1][9] An important feature of this process is that the bulky thexyl group is a poor migratory group, thus ensuring that the desired alkyl groups are transferred.[3]



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Caption: Stepwise synthesis of an unsymmetrical ketone via **thexylborane** intermediates.

Role in Drug Development

While **thexylborane** itself is primarily a synthetic tool, the organoborane compounds it helps create are part of a broader class of boron-containing molecules that have garnered significant interest in medicinal chemistry and drug development.^[10] Boron-containing compounds, particularly boronic acids and their derivatives, can form reversible covalent bonds with active site nucleophiles in enzymes, making them effective inhibitors.^[10]

Notable examples of boron-containing drugs include:

- Bortezomib (Velcade®): A proteasome inhibitor used in the treatment of multiple myeloma.^[11]

- Tavaborole and Crisaborole: Benzoxaborole-based drugs used for treating onychomycosis and atopic dermatitis, respectively.[10][11]

The synthetic pathways enabled by **thexylborane** provide access to complex chiral alcohols and other functionalities that can serve as building blocks for pharmacologically active molecules. Although direct applications of **thexylborane** in synthesizing marketed drugs are not prominent, its utility in constructing complex molecular architectures makes it an important reagent in the broader context of organic synthesis for drug discovery.[12] The unique properties of boron clusters like carboranes, which can be incorporated into drug scaffolds, also highlight the growing importance of boron chemistry in medicine, a field supported by fundamental reagents like **thexylborane**. [13][14]

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References

- 1. chemistry.du.ac.in [chemistry.du.ac.in]
- 2. [Thexylborane | Chemical Substance Information | J-GLOBAL](#) [jglobal.jst.go.jp]
- 3. [Thexylborane - Wikipedia](#) [en.wikipedia.org]
- 4. [Thexylborane | lookchem](#) [lookchem.com]
- 5. [Hydroboration Oxidation of Alkenes - Chemistry Steps](#) [chemistrysteps.com]
- 6. chemistry.du.ac.in [chemistry.du.ac.in]
- 7. [Organic Syntheses Procedure](#) [orgsyn.org]
- 8. chemweb.bham.ac.uk [chemweb.bham.ac.uk]
- 9. "THE PREPARATION AND SYNTHETIC APPLICATIONS OF THEXYLCHLOROBORANE" by JAMES ALAN SIKORSKI [docs.lib.purdue.edu]
- 10. researchgate.net [researchgate.net]
- 11. mdpi.com [mdpi.com]
- 12. [DSpace](http://digital.library.adelaide.edu.au) [digital.library.adelaide.edu.au]

- [13. clinmedjournals.org \[clinmedjournals.org\]](https://www.clinmedjournals.org)
- [14. Boron Chemistry for Medical Applications - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
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